

How to prevent 17-AEP-GA precipitation in media

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Compound of Interest		
Compound Name:	17-AEP-GA	
Cat. No.:	B15608851	Get Quote

Technical Support Center: 17-AEP-GA

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments with **17-AEP-GA**.

Understanding 17-AEP-GA and Its Mechanism of Action

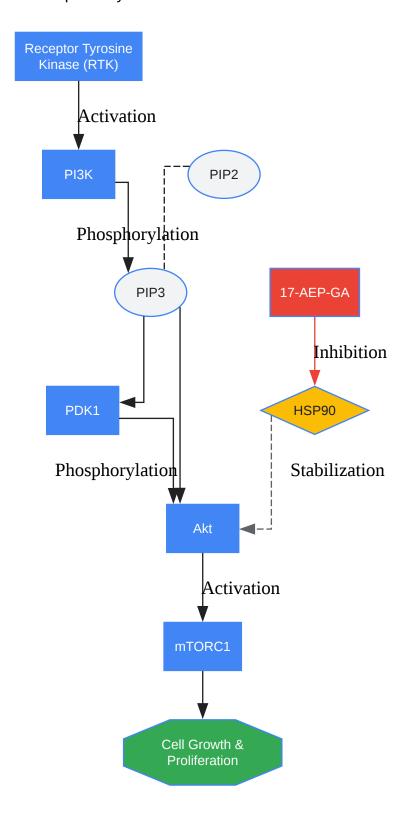
17-AEP-GA, or 17-[2-(Pyrrolidin-1-yl)ethyl]amino-17-demethoxygeldanamycin, is a water-soluble analog of the HSP90 inhibitor 17-AAG (17-allylamino-17-demethoxygeldanamycin).[1] Heat shock protein 90 (HSP90) is a molecular chaperone crucial for the stability and function of numerous client proteins, many of which are involved in cancer cell growth, proliferation, and survival. By inhibiting HSP90, **17-AEP-GA** leads to the degradation of these client proteins, thereby disrupting key oncogenic signaling pathways.

The primary signaling pathways affected by HSP90 inhibition are the PI3K/Akt/mTOR and MAPK/ERK pathways. These pathways are central to regulating cell cycle progression, apoptosis, and angiogenesis.

The PI3K/Akt/mTOR Signaling Pathway



The PI3K/Akt/mTOR pathway is a critical intracellular signaling cascade that plays a key role in cell survival and proliferation. Many components of this pathway are client proteins of HSP90. Inhibition of HSP90 by **17-AEP-GA** disrupts the stability of key proteins like Akt, leading to the downregulation of the entire pathway.





Troubleshooting & Optimization

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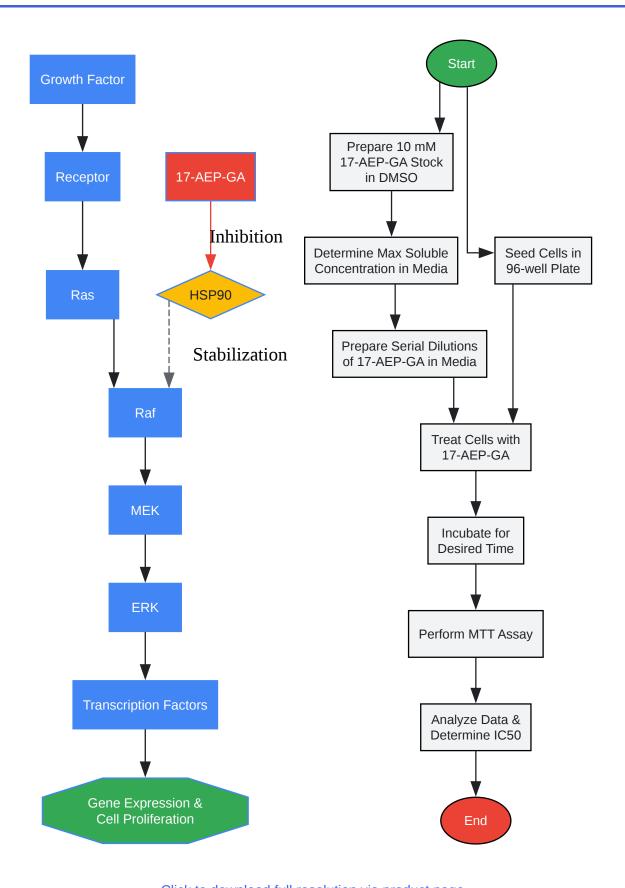
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Caption: PI3K/Akt/mTOR signaling pathway and the inhibitory action of 17-AEP-GA on HSP90.

The MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is another crucial signaling cascade that regulates cell growth, differentiation, and survival. Key components of this pathway, such as Raf and MEK, are also client proteins of HSP90. **17-AEP-GA**-mediated inhibition of HSP90 can, therefore, lead to the destabilization of these kinases and subsequent pathway inhibition.





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References

- 1. In vitro study comparing the efficacy of the water-soluble HSP90 inhibitors, 17-AEPGA and 17-DMAG, with that of the non-water-soluble HSP90 inhibitor, 17-AAG, in breast cancer cell lines PubMed [pubmed.ncbi.nlm.nih.gov]
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